

Isopropyl Hexanoate: A Comprehensive Technical Datasheet

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Compound of Interest

Compound Name: *Isopropyl hexanoate*

CAS No.: 2311-46-8

Cat. No.: B1661930

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical properties of **Isopropyl Hexanoate** (CAS No. 2311-46-8), a fatty acid ester recognized for its characteristic fruity aroma.^{[1][2]} This document is intended to serve as a comprehensive resource for laboratory and research professionals, offering detailed data, experimental protocols, and visual workflows to support its application in scientific and drug development endeavors. **Isopropyl hexanoate** is utilized as a flavoring and fragrance agent and may serve as a valuable intermediate in organic synthesis.^{[3][4]}

Compound Identification and General Properties

Isopropyl hexanoate, also known as isopropyl caproate, is a colorless liquid.^{[5][6]} It is characterized by a sweet, fruity odor, often likened to pineapple and berry.^{[7][8]}

Table 1: Compound Identification

Identifier	Value	Source(s)
IUPAC Name	propan-2-yl hexanoate	[4][5]
Synonyms	Isopropyl caproate, n-Caproic acid isopropyl ester, Hexanoic acid, 1-methylethyl ester	[5][9]
CAS Number	2311-46-8	[9]
Molecular Formula	C ₉ H ₁₈ O ₂	[4][5]
Molecular Weight	158.24 g/mol	[4][5]
Appearance	Colorless liquid	[5][7]
Odor	Sweet, fruity, pineapple-like	[7][8]

Physical and Chemical Properties

The following tables summarize the key physical and chemical properties of **isopropyl hexanoate**, compiled from various sources. These values are essential for handling, storage, and application of the compound in a research setting.

Table 2: Quantitative Physical Properties

Property	Value	Conditions	Source(s)
Boiling Point	168 - 173 °C	@ 760 mm Hg	[1][3][7][8][10][11][12][13]
74 °C	@ 20 mm Hg	[7][8]	
Density	0.853 - 0.86 g/mL	@ 20°C	[1][5][6][8][10][12]
Refractive Index	1.403 - 1.408	@ 20°C	[1][3][5][6][8][10][12]
Vapor Pressure	1.09 mmHg	@ 25°C (estimated)	[7][8]
Flash Point	48.89 - 54 °C	Closed Cup	[3][7][10][11][12]
logP (o/w)	3.177 - 3.18	Estimated	[7][8]

Table 3: Solubility Data

Solvent	Solubility	Source(s)
Water	Almost insoluble (117.8 mg/L @ 25°C, est.)	[3][5][7][11]
Alcohol (Ethanol)	Soluble	[3][5][7][11]

Experimental Protocols

This section outlines the detailed methodologies for the experimental determination of the key physical properties of **isopropyl hexanoate**. These protocols are based on standard laboratory practices.

Determination of Boiling Point (Capillary Method)

The boiling point of **isopropyl hexanoate** can be determined using the capillary method with a Thiele tube or a MelTemp apparatus. This method relies on the principle that the boiling point is the temperature at which the vapor pressure of the liquid equals the external atmospheric pressure.[11][12]

Apparatus:

- Thiele tube or MelTemp apparatus
- Thermometer (calibrated)
- Capillary tubes (sealed at one end)
- Small test tube
- Heating mantle or Bunsen burner
- Mineral oil or other suitable heating bath fluid
- Stand and clamps

Procedure:

- Fill the Thiele tube with mineral oil to the level of the side arm.
- Add a small amount (a few milliliters) of **isopropyl hexanoate** to the small test tube.
- Place a capillary tube, with its sealed end up, into the test tube containing the **isopropyl hexanoate**.
- Attach the test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Immerse the thermometer and the attached test tube into the mineral oil in the Thiele tube, making sure the oil level is above the sample but below the opening of the test tube.
- Gently heat the side arm of the Thiele tube.[11]
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a steady and rapid stream of bubbles is observed.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid begins to enter the capillary tube.[11] Record this temperature.



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Figure 1: Workflow for Boiling Point Determination.

Measurement of Density (Pycnometer Method)

The density of a liquid can be accurately measured using a pycnometer, which is a flask with a precisely known volume. The method involves determining the mass of the liquid that fills the pycnometer.

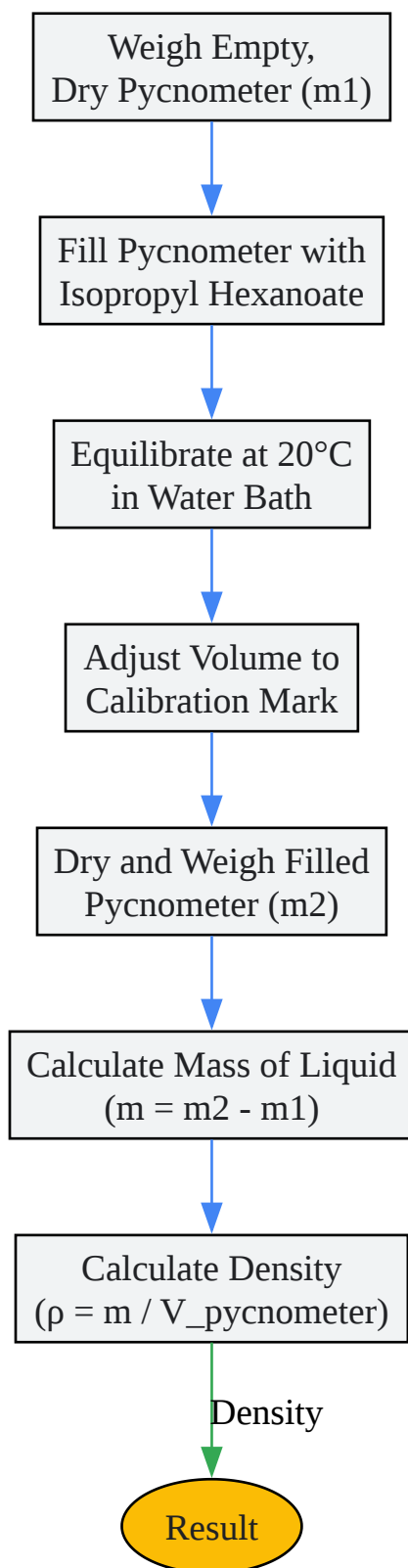
Apparatus:

- Pycnometer (calibrated)
- Analytical balance
- Constant temperature water bath
- Thermometer
- Pipette

Procedure:

- Thoroughly clean and dry the pycnometer.
- Determine and record the mass of the empty, dry pycnometer.
- Fill the pycnometer with **isopropyl hexanoate**, ensuring no air bubbles are trapped.
- Place the filled pycnometer in a constant temperature water bath set to 20°C and allow it to equilibrate.
- Once equilibrated, carefully adjust the liquid volume to the pycnometer's calibration mark.
- Remove the pycnometer from the water bath, wipe it dry, and allow it to return to room temperature.
- Determine and record the mass of the pycnometer filled with **isopropyl hexanoate**.
- Calculate the mass of the **isopropyl hexanoate** by subtracting the mass of the empty pycnometer.

- Calculate the density by dividing the mass of the **isopropyl hexanoate** by the known volume of the pycnometer.



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Figure 2: Workflow for Density Measurement.

Determination of Refractive Index (Abbe Refractometer)

The refractive index is a measure of how much light bends when it passes through a substance. It is a characteristic property that can be used to identify a pure liquid.

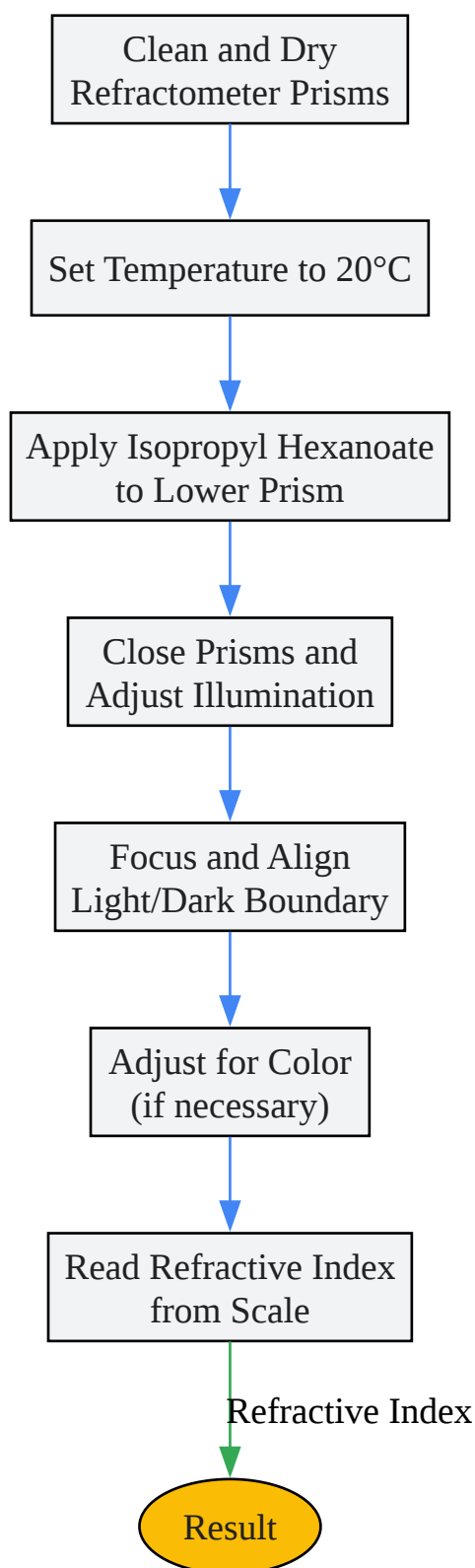
Apparatus:

- Abbe Refractometer
- Constant temperature water bath (set to 20°C)
- Dropper or pipette
- Soft lens tissue
- Ethanol or acetone for cleaning

Procedure:

- Ensure the prisms of the refractometer are clean and dry. Clean with ethanol or acetone and a soft lens tissue if necessary.
- Circulate water from the constant temperature bath through the refractometer to maintain a constant temperature of 20°C.
- Using a dropper, place a few drops of **isopropyl hexanoate** onto the surface of the lower prism.
- Close the prisms carefully.
- Adjust the light source and the mirror to obtain optimal illumination of the field of view.
- Rotate the coarse and fine adjustment knobs until the dividing line between the light and dark fields is sharp and centered in the crosshairs.

- If a color fringe is observed, adjust the chromaticity compensator until the dividing line is sharp and achromatic.
- Read the refractive index value from the scale.



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Figure 3: Workflow for Refractive Index Measurement.

Determination of Flash Point (Pensky-Martens Closed-Cup Method)

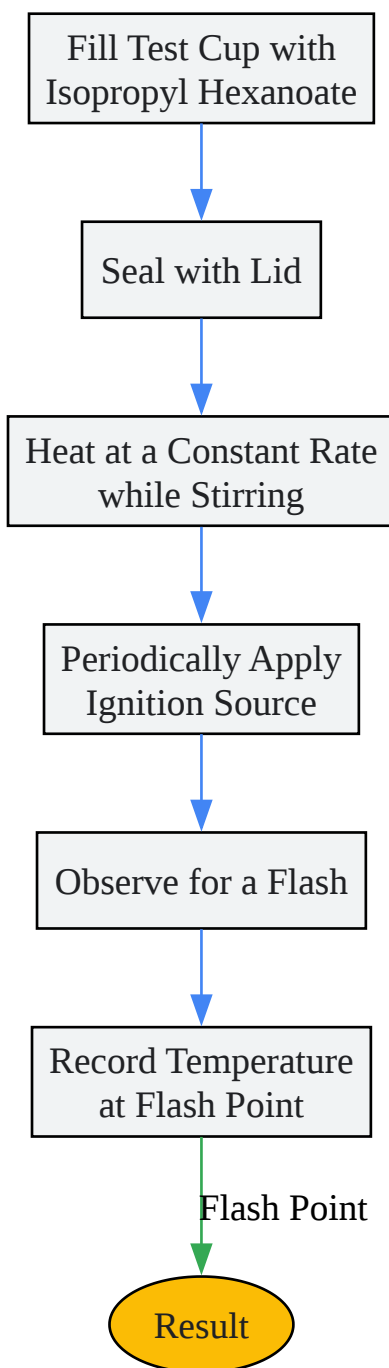
The flash point is the lowest temperature at which the vapors of a volatile material will ignite when given an ignition source. The Pensky-Martens closed-cup method is a standard procedure for determining the flash point of flammable liquids.^{[3][5][7]}

Apparatus:

- Pensky-Martens closed-cup flash point tester
- Heat source
- Stirrer
- Ignition source (gas flame or electric igniter)
- Thermometer

Procedure:

- Fill the test cup with **isopropyl hexanoate** to the specified level.
- Place the lid on the cup, ensuring a tight seal.
- Begin heating the sample at a slow, constant rate while continuously stirring.
- At regular temperature intervals, apply the ignition source through the opening in the lid while momentarily stopping the stirrer.
- The flash point is the lowest temperature at which the application of the ignition source causes the vapors above the liquid to flash (ignite briefly).^{[3][5]}
- Record the temperature at which the flash occurs.



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